

# 2-Amino-3-bromophenol: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: 2-Amino-3-bromophenol

Cat. No.: B111245

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the specific SDS provided by the manufacturer before handling this chemical.

## Chemical and Physical Properties

**2-Amino-3-bromophenol** is an ortho-aminophenol derivative with the chemical formula  $C_6H_6BrNO$ .<sup>[1]</sup> It is a solid, typically appearing as white to pale yellow crystals or powder.<sup>[1]</sup> Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
CAS Number	116435-77-9	[1]
Molecular Weight	188.02 g/mol	[1]
Melting Point	138 °C	[1]
Boiling Point	266.2 °C at 760 mmHg	[1]
Flash Point	115 °C	[1]
Solubility	Slightly soluble in water; Soluble in polar organic solvents (e.g., ethanol, methanol, DMF)	[1]
Purity	Typically ≥97-98%	[1]

## Hazard Identification and Classification

**2-Amino-3-bromophenol** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity and irritation.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation.

GHS Pictograms:

- GHS07: Exclamation Mark[1]

Signal Word: Warning[1]

## Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of **2-Amino-3-bromophenol**.

Handling:

- Avoid all personal contact, including inhalation of dust or fumes.
- Use only in a well-ventilated area, preferably in a chemical fume hood.[2]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.
- Do not eat, drink, or smoke when using this product.
- Wash hands and any exposed skin thoroughly after handling.[3]
- Keep containers securely sealed when not in use.
- Avoid physical damage to containers.

Storage:

- Store in a cool, dry, and well-ventilated place.[4]
- Keep container tightly closed.[4]
- Store locked up.
- Keep in a dark place under an inert atmosphere.[1]
- Recommended storage temperature is between 2-8°C.[1]

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area. A fume hood is recommended. <a href="#">[2]</a> <a href="#">[5]</a>
Eye/Face Protection	Wear chemical safety goggles or a face shield. <a href="#">[5]</a>
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant apron. <a href="#">[5]</a>
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator. <a href="#">[3]</a> <a href="#">[4]</a>
Hygiene Measures	Wash hands thoroughly after handling. Launder contaminated clothing before reuse.

## First Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a poison center or doctor.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice/attention.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	Rinse mouth. Call a poison center or doctor if you feel unwell.[3]

## Accidental Release and Disposal Measures

### Accidental Release:

- Minor Spills: Clean up spills immediately. Avoid breathing dust and contact with skin and eyes. Place in a suitable, labeled container for waste disposal.
- Major Spills: Clear the area of personnel. Alert the fire brigade and inform them of the location and nature of the hazard. Control personal contact with the substance by using protective equipment. Prevent spillage from entering drains or waterways. Contain the spill with sand, earth, or vermiculite.

### Disposal:

- Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, regional, and national regulations.

## Experimental Protocols for Safety Assessment

While specific experimental safety data for **2-Amino-3-bromophenol** is not readily available in the public domain, its toxicological properties would be determined using standardized

methodologies, such as the OECD Guidelines for the Testing of Chemicals. These protocols provide a framework for assessing the potential hazards of chemical substances.

**Acute Oral Toxicity (OECD 420, 423, 425):** These guidelines describe methods to assess the adverse effects of a substance after oral administration of a single dose or multiple doses within 24 hours. The primary goal is to determine the LD50 (the dose lethal to 50% of the test population) and to classify the substance according to the GHS. The procedures involve a stepwise administration of the substance to a small number of animals at different dose levels.

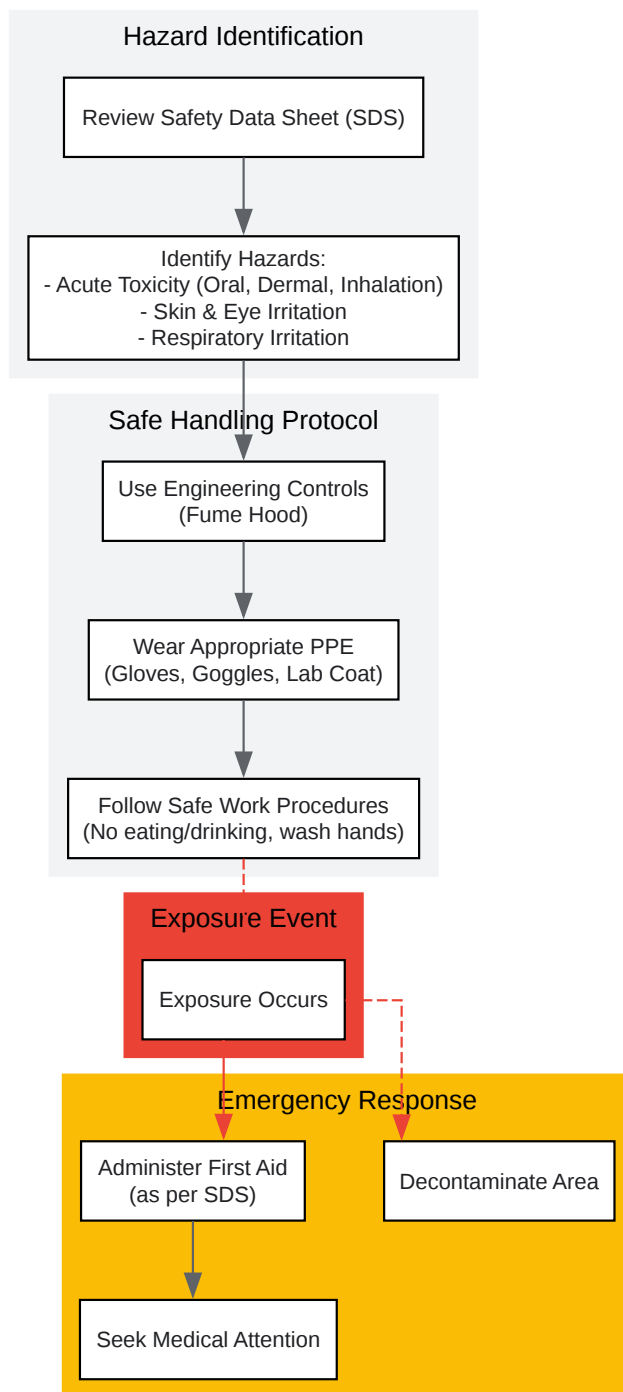
**Skin Irritation/Corrosion (OECD 439):** This in vitro test method uses reconstructed human epidermis (RhE) models to assess the potential of a substance to cause skin irritation. The test chemical is applied topically to the tissue surface. Cell viability is then measured, typically using an MTT assay, to determine the level of irritation. A reduction in cell viability below a certain threshold indicates that the substance is an irritant.

**Eye Irritation/Corrosion (OECD 492B):** This in vitro method utilizes reconstructed human cornea-like epithelium (RhCE) models to identify chemicals that can cause serious eye damage or irritation. Similar to the skin irritation test, the substance is applied to the tissue, and the subsequent reduction in cell viability is measured to classify the substance's irritation potential.

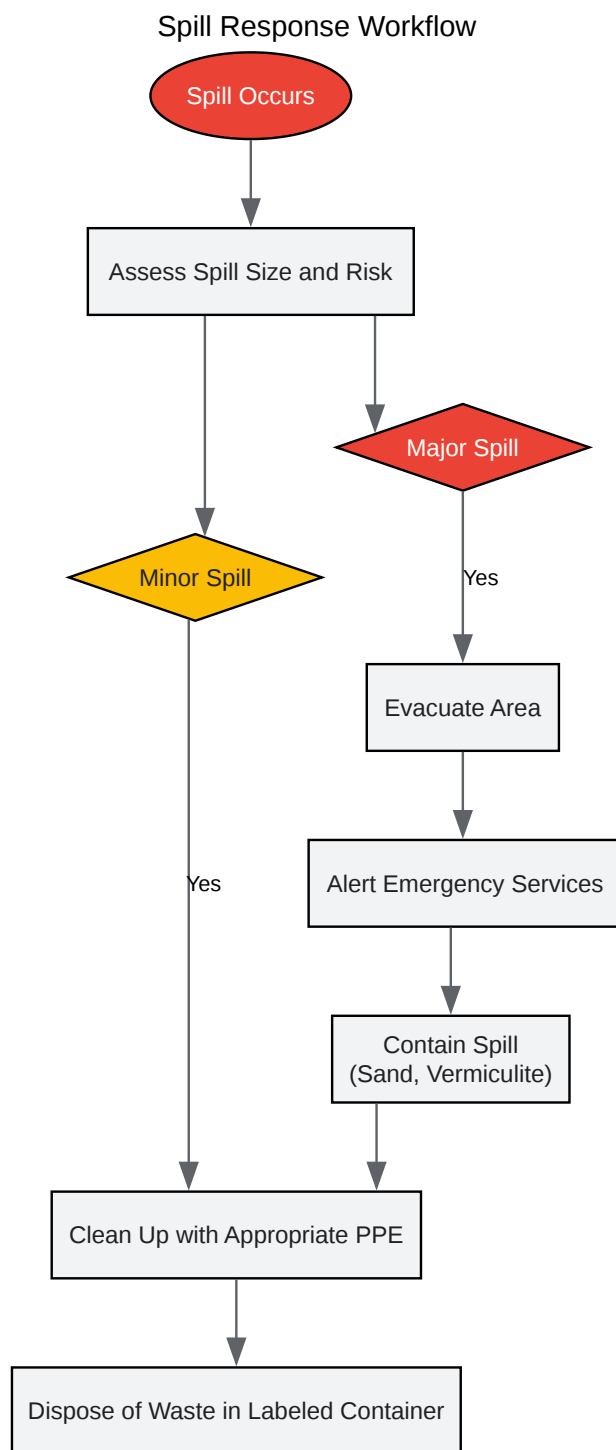
## Visualized Workflows

The following diagrams illustrate key logical workflows for handling and responding to hazards associated with **2-Amino-3-bromophenol**.

## Hazard Identification and Response Workflow

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Caption: Workflow for identifying hazards and responding to exposure events.



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Caption: Decision workflow for responding to a chemical spill.



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- To cite this document: BenchChem. [2-Amino-3-bromophenol: A Technical Safety and Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b111245#2-amino-3-bromophenol-safety-data-sheet-and-handling]

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